

Technical Support Center: BMS TYK2 Inhibitors

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Compound of Interest

Compound Name: BMS-986235

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This technical support center provides essential information for researchers, scientists, and drug development professionals working with Bristol Myers Squibb (BMS) TYK2 inhibitors. Below you will find troubleshooting guides and frequently asked questions (FAQs) regarding the solubility and stability of these compounds in DMSO, along with detailed experimental protocols.

Important Note on Compound Identification

It has come to our attention that there may be some confusion regarding the specific BMS compound that acts as a TYK2 inhibitor. Our database indicates that **BMS-986235** is a selective Formyl Peptide Receptor 2 (FPR2) agonist and not a TYK2 inhibitor.^{[1][2]}

It is highly probable that users interested in a BMS TYK2 inhibitor are referring to BMS-986165, also known as Deucravacitinib. This document will focus on providing technical support for BMS-986165. Other potent and selective TYK2 inhibitors from BMS include BMS-986202.^{[3][4]}

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of BMS-986165 (Deucravacitinib)?

A1: The recommended solvent for preparing a stock solution of BMS-986165 is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).^{[5][6][7][8][9]}

Q2: What is the solubility of BMS-986165 in DMSO?

A2: BMS-986165 exhibits good solubility in DMSO. However, the reported solubility can vary slightly between suppliers. It is crucial to use fresh, anhydrous DMSO as moisture absorption can reduce solubility.^[5] For optimal results, sonication is also recommended.^[7]

Solubility of BMS-986165 in DMSO

Supplier	Reported Solubility (mg/mL)	Reported Solubility (mM)
Selleck Chemicals	30 mg/mL	70.51 mM
InvivoChem	~33.33 mg/mL	~78.34 mM
TargetMol	84.2 mg/mL	197.9 mM
MedChemExpress	10 mM * 1 mL in DMSO	10 mM
Cayman Chemical	1 mg/mL	-

Q3: How should I store the BMS-986165 stock solution in DMSO?

A3: For long-term stability, the DMSO stock solution of BMS-986165 should be stored at -80°C. For shorter-term storage, -20°C is acceptable. It is highly recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to compound degradation.^[7]^[10]

Storage Recommendations for BMS-986165 in DMSO

Temperature	Duration
-80°C	Up to 1 year
-20°C	Up to 1 month

Q4: I am observing precipitation when diluting my BMS-986165 DMSO stock solution into an aqueous medium for my experiment. What should I do?

A4: This is a common issue as BMS-986165 is insoluble in water.^[5]^[8] To avoid precipitation, it is important to use a step-wise dilution method and consider the use of co-solvents, especially

for in vivo studies. Ensure the final concentration of DMSO in your cell-based assays is low (typically <0.5%) to avoid solvent-induced toxicity. For animal experiments, formulations with co-solvents like PEG300 and Tween 80 are often necessary.[\[5\]](#)[\[6\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound powder does not fully dissolve in DMSO.	1. Use of old or non-anhydrous DMSO.2. Insufficient mixing.	1. Always use fresh, high-purity, anhydrous DMSO. [5] 2. Vortex the solution for several minutes. If dissolution is still incomplete, use an ultrasonic bath to aid solubilization. [7] [10]
Precipitate forms upon dilution in aqueous buffer.	1. Low aqueous solubility of BMS-986165.2. High final concentration of the compound.	1. Perform serial dilutions. First, make an intermediate dilution in DMSO before the final dilution into your aqueous buffer.2. Increase the volume of the final aqueous solution to lower the compound concentration.
Inconsistent results in cell-based assays.	1. Compound degradation due to improper storage.2. Inaccurate concentration due to precipitation.	1. Aliquot stock solutions to avoid freeze-thaw cycles and store at -80°C. [7] [10] 2. After final dilution, visually inspect the solution for any precipitate before adding it to your cells. Centrifuge the solution and use the supernatant if necessary.
Difficulty in preparing a stable formulation for in vivo studies.	The compound is not stable or soluble in a simple aqueous vehicle.	A co-solvent system is required. A common formulation is a mixture of DMSO, PEG300, Tween 80, and saline. The order of addition is critical. [5] [6]

Experimental Protocols

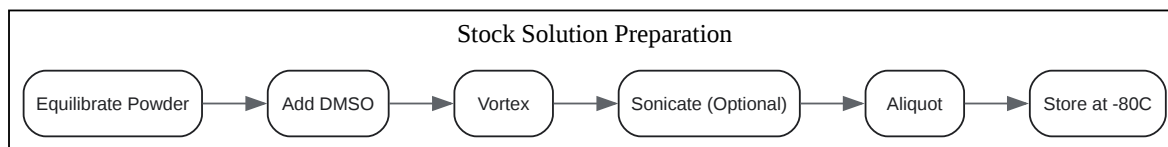
Protocol 1: Preparation of BMS-986165 Stock Solution in DMSO

Materials:

- BMS-986165 (Deucravacitinib) powder
- Anhydrous, high-purity DMSO
- Sterile, conical-bottom microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Allow the vial of BMS-986165 powder to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of powder and transfer it to a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 30 mg/mL).
- Vortex the tube for 2-3 minutes to facilitate dissolution.
- If the solution is not clear, place it in an ultrasonic bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into single-use volumes in sterile tubes.
- Store the aliquots at -80°C for long-term storage.



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Caption: Workflow for preparing a BMS-986165 DMSO stock solution.

Protocol 2: Preparation of an In Vivo Formulation

Materials:

- BMS-986165 DMSO stock solution (e.g., 25 mg/mL)
- PEG300
- Tween 80
- Saline (0.9% NaCl)
- Sterile conical tubes
- Calibrated micropipettes
- Vortex mixer

Procedure (for a final formulation of 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline):

- In a sterile conical tube, add the required volume of PEG300.
- Add the required volume of the BMS-986165 DMSO stock solution to the PEG300 and vortex thoroughly until the solution is homogenous.
- Add the required volume of Tween 80 and vortex again to ensure complete mixing.

- Finally, add the required volume of saline and vortex until a clear and uniform solution is obtained.
- This formulation should be prepared fresh before each use.



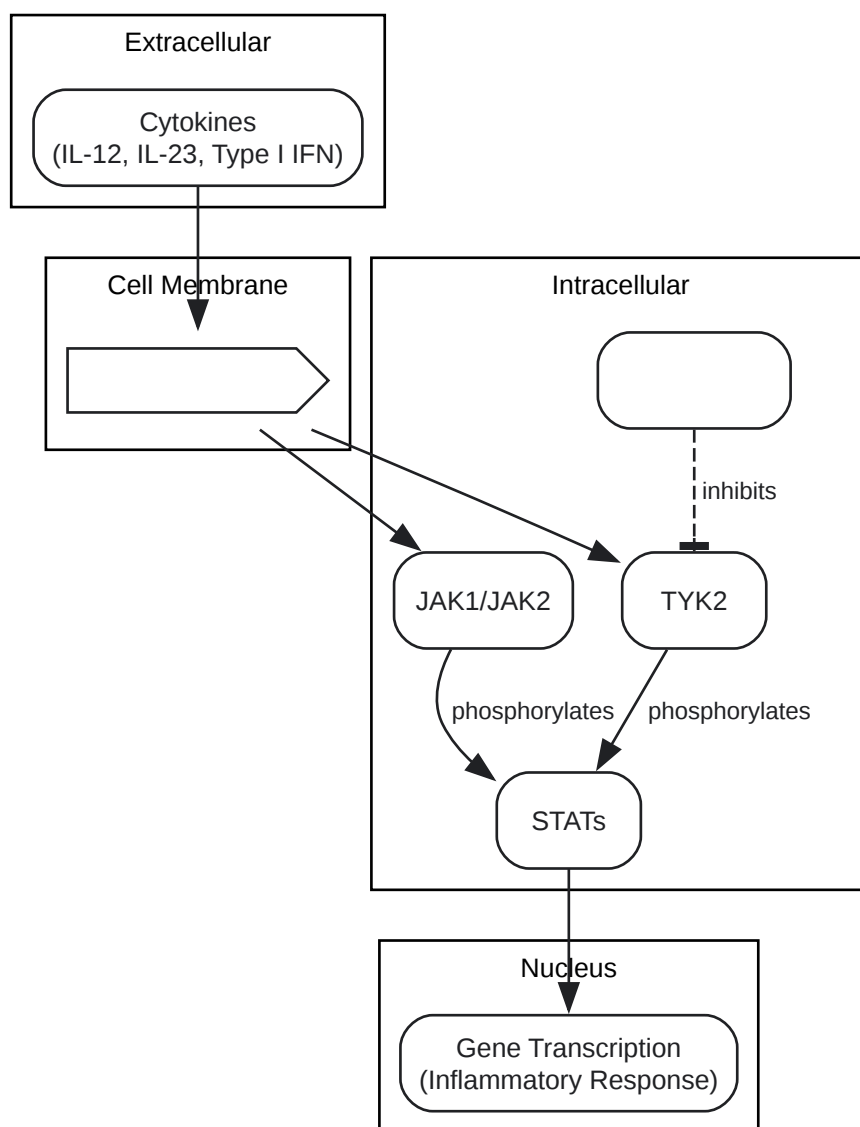
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Caption: Workflow for preparing an in vivo formulation of BMS-986165.

TYK2 Signaling Pathway

BMS-986165 is an allosteric inhibitor of Tyrosine Kinase 2 (TYK2), a member of the Janus Kinase (JAK) family.[5][6] TYK2 plays a crucial role in the signaling pathways of several key cytokines involved in immune and inflammatory responses, including Type I interferons (IFN- α /

β), IL-12, and IL-23.[11][12][13][14][15] By binding to the pseudokinase (JH2) domain of TYK2, BMS-986165 stabilizes the enzyme in an inactive conformation, thereby blocking downstream signaling cascades.[7][16]



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Caption: Simplified TYK2 signaling pathway and the inhibitory action of BMS-986165.

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